

A Comprehensive Safety Guide to Amino-PEG10-Amine for Research and Development

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Compound of Interest

Compound Name: Amino-PEG10-Amine

Cat. No.: B605450

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Amino-PEG10-Amine** (CAS No. 928292-69-7), a homobifunctional PEG linker increasingly utilized in bioconjugation, drug delivery systems, and the development of antibody-drug conjugates.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Understanding the safety profile and handling requirements of this reagent is paramount to ensuring a safe laboratory environment and the integrity of research outcomes. This document synthesizes available safety data, presents it in a clear and accessible format, and offers guidance on safe handling and emergency procedures.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Amino-PEG10-Amine** is the foundation of its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C22H48N2O10	[1]
Molecular Weight	500.63 g/mol	
Exact Mass	500.3309 Da	
Appearance	Colorless to Pale Yellow Liquid	
Purity	>95% to 98%	
Solubility	Soluble in DMSO	

Hazard Identification and Classification

According to available Safety Data Sheets (SDS), **Amino-PEG10-Amine** is classified as a hazardous substance. It is crucial for researchers to be aware of these classifications to implement appropriate safety measures.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Note: Some suppliers may classify polyethylene glycol derivatives as non-hazardous. However, it is best practice to handle the substance with the precautions outlined for a categorized hazardous material.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability of **Amino-PEG10-Amine** and to protect laboratory personnel.

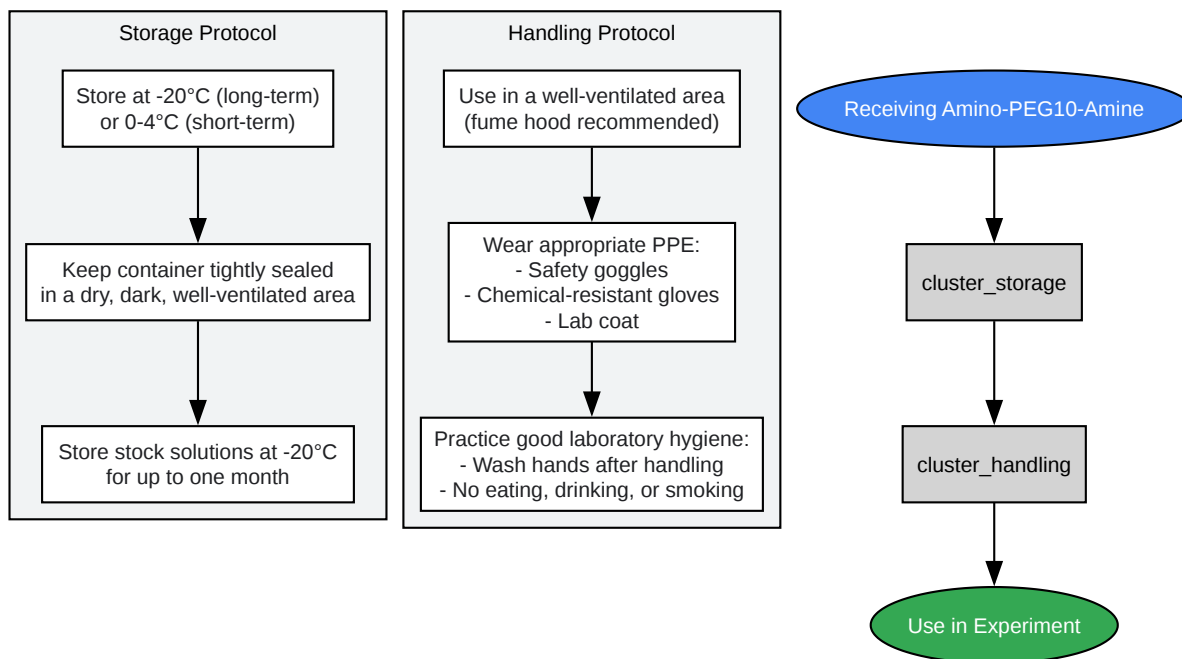
Handling:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear approved safety goggles or a face shield.
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile) and inspect them before use. Employ proper glove removal technique to prevent skin contact.
 - Body Protection: A standard laboratory coat is required.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the handling area.

Storage:

- Temperature: For long-term storage (months to years), store at -20°C . For short-term storage (days to weeks), $0-4^{\circ}\text{C}$ is acceptable.
- Conditions: Keep the container tightly sealed in a dry, dark, and well-ventilated place.
- Solutions: If stock solutions are prepared, it is recommended to store them in tightly sealed vials at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

The logical workflow for the safe handling and storage of **Amino-PEG10-Amine** can be visualized in the following diagram:



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Safe Handling and Storage Workflow

First Aid and Emergency Procedures

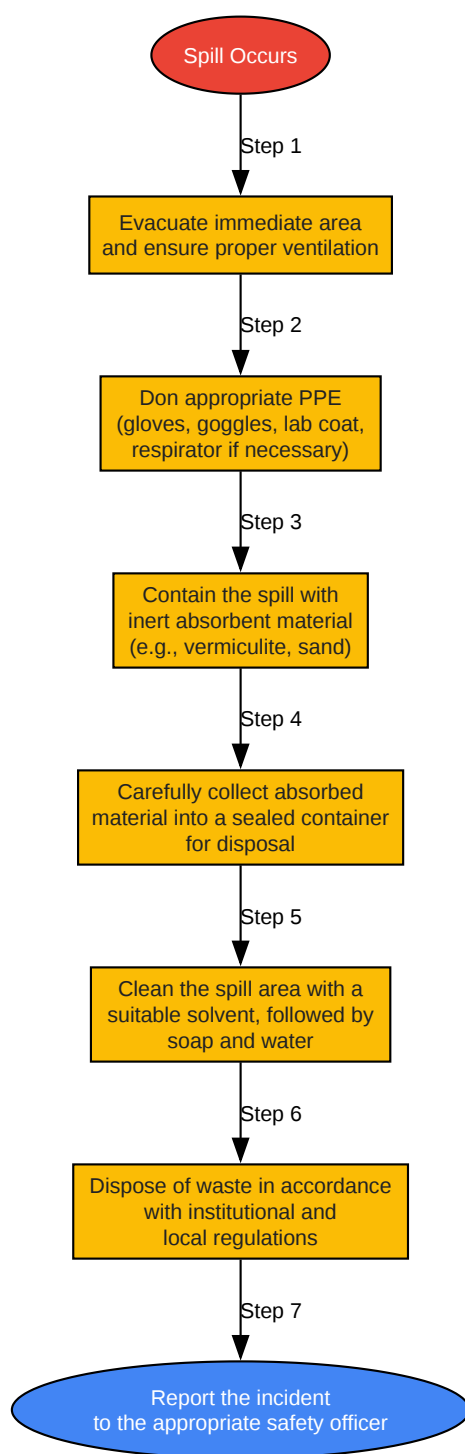
In the event of exposure or a spill, immediate and appropriate action is crucial.

First Aid Measures:

Exposure Route	First Aid Protocol
Ingestion	If swallowed, call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth with water. Do NOT induce vomiting.
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Flush eyes with water as a precaution. Remove contact lenses if present and easy to do. Continue rinsing.

Spill Response Protocol:

A systematic approach to spill management is essential to mitigate risks. The following workflow outlines the key steps in responding to a spill of **Amino-PEG10-Amine**.



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Amino-PEG10-Amine Spill Response Workflow

Toxicological and Ecological Information

Toxicological Information:

While comprehensive toxicological studies on **Amino-PEG10-Amine** are not widely published, the primary acute health hazard identified is from oral ingestion.

- Acute Oral Toxicity: Harmful if swallowed (Category 4).
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.

Further toxicological data for skin and eye irritation, and inhalation are not definitively established, but it is recommended to avoid contact.

Ecological Information:

Amino-PEG10-Amine is classified as very toxic to aquatic life, with long-lasting effects.

- Environmental Precaution: Avoid release to the environment.
- Disposal: Spillage and waste should be collected and disposed of in an approved waste disposal plant to prevent environmental contamination.

This guide is intended for informational purposes for trained professionals. Always refer to the specific Safety Data Sheet provided by the manufacturer before use and adhere to all institutional and local safety regulations.

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References

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